

Spectroscopic Profile of Diallyltin Dibromide: A Technical Guide

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Compound of Interest

Compound Name: *Diallyltin dibromide*

CAS No.: *17381-88-3*

Cat. No.: *B103391*

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This technical guide provides a detailed analysis of the spectroscopic data for **diallyltin dibromide** ($(\text{CH}_2=\text{CHCH}_2)_2\text{SnBr}_2$), a key organotin reagent. Designed for researchers, scientists, and professionals in drug development and organometallic chemistry, this document offers an in-depth exploration of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. The interpretation of this data is crucial for confirming the structure, purity, and reactivity of this compound in various synthetic applications.

Molecular Structure and Spectroscopic Overview

Diallyltin dibromide is a tetravalent organotin compound featuring a central tin atom bonded to two allyl groups and two bromine atoms. This structure dictates its characteristic spectroscopic signature. The allyl groups provide a rich source of information in ^1H and ^{13}C NMR, while the tin atom, with its magnetically active isotopes (^{117}Sn and ^{119}Sn), offers unique insights through ^{119}Sn NMR. Infrared spectroscopy helps to identify key functional groups, and mass spectrometry provides information on the molecular weight and fragmentation patterns.

Figure 1: Molecular Structure of **Diallyltin Dibromide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone for the structural elucidation of **diallyltin dibromide**. The analysis of ^1H , ^{13}C , and ^{119}Sn NMR spectra provides a complete picture of the molecule's connectivity and electronic environment.

^1H NMR Spectroscopy

The proton NMR spectrum of **diallyltin dibromide** is characterized by the distinct signals of the allyl protons. The chemical shifts and coupling patterns are influenced by the electronegativity of the tin and bromine atoms. Partial ^1H -NMR spectra from in-situ reaction monitoring have identified the characteristic signals of **diallyltin dibromide**.[\[1\]](#)

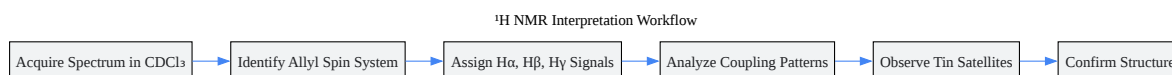
Experimental Protocol (Predicted): A sample of **diallyltin dibromide** is dissolved in a deuterated solvent, typically chloroform- d (CDCl_3), and the spectrum is recorded on a 300 or 400 MHz NMR spectrometer. Tetramethylsilane (TMS) is used as an internal standard (δ 0.00 ppm).

Data Interpretation:

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)
$\text{Sn-CH}_2\text{-CH=CH}_2$ (H_α)	2.5 - 2.8	d	~8
$\text{Sn-CH}_2\text{-CH=CH}_2$ (H_β)	5.8 - 6.2	m	-
$\text{Sn-CH}_2\text{-CH=CH}_2$ (H_γ)	4.8 - 5.2	m	-

- H_α (Sn-CH_2): These protons are adjacent to the tin atom, which results in a downfield shift compared to a typical allylic proton. The signal appears as a doublet due to coupling with the adjacent vinyl proton (H_β). Satellites arising from coupling to ^{117}Sn and ^{119}Sn isotopes are also expected.
- H_β ($-\text{CH=}$): This proton, being part of the double bond and coupled to three other protons (H_α and H_γ), will appear as a complex multiplet.

- H_γ ($=CH_2$): The terminal vinyl protons are diastereotopic and will appear as two separate multiplets, coupled to H_β .



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Figure 2: Workflow for ¹H NMR analysis of **diallyltin dibromide**.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the carbon framework of the molecule. The chemical shifts are influenced by the proximity to the electropositive tin atom.

Experimental Protocol (Predicted): The ¹³C NMR spectrum is typically acquired at 75 or 100 MHz using a proton-decoupled pulse sequence. The sample is dissolved in CDCl₃.

Data Interpretation:

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Sn-CH ₂ -CH=CH ₂ (C α)	25 - 30
Sn-CH ₂ -CH=CH ₂ (C β)	135 - 140
Sn-CH ₂ -CH=CH ₂ (C γ)	115 - 120

- C α (Sn-CH₂): This carbon, directly attached to tin, is shielded compared to the vinyl carbons and appears in the upfield region.
- C β (-CH=): The internal vinyl carbon is deshielded and appears further downfield.
- C γ (=CH₂): The terminal vinyl carbon appears at a chemical shift typical for sp² hybridized carbons.

^{119}Sn NMR Spectroscopy

^{119}Sn NMR is a powerful tool for characterizing organotin compounds, as the chemical shift is highly sensitive to the coordination number and the nature of the substituents on the tin atom.

[2][3]

Experimental Protocol (Predicted): The ^{119}Sn NMR spectrum is recorded on a multinuclear NMR spectrometer. Tetramethyltin (SnMe_4) is commonly used as an external reference (δ 0.00 ppm).[2]

Data Interpretation:

The ^{119}Sn chemical shift for **diallyltin dibromide** is expected to be in the range of +50 to +100 ppm. This is based on the general trend that the ^{119}Sn resonance shifts to higher frequency (downfield) with increasing electronegativity of the halogen substituents. For comparison, dialkyltin dichlorides typically resonate in a similar range.[3] The coordination of solvent molecules can also influence the chemical shift.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the characteristic vibrational frequencies of the functional groups present in **diallyltin dibromide**.

Experimental Protocol (Predicted): The IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample can be analyzed as a neat liquid between salt plates (KBr or NaCl) or as a solution in a suitable solvent.

Data Interpretation:

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
C-H stretch (sp ²)	3080 - 3010	Medium
C-H stretch (sp ³)	2960 - 2850	Medium
C=C stretch	1640 - 1620	Medium
CH ₂ scissoring	1465 - 1450	Medium
C-H bend (vinyl)	990 and 910	Strong
Sn-C stretch	520 - 480	Medium-Strong
Sn-Br stretch	Below 400	Strong

The presence of the allyl group is confirmed by the C=C and vinyl C-H stretching and bending vibrations. The Sn-C and Sn-Br stretching frequencies are found in the far-IR region and are characteristic of organotin halides.^[4]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and isotopic distribution of **diallyltin dibromide**, and its fragmentation pattern can further confirm the structure.

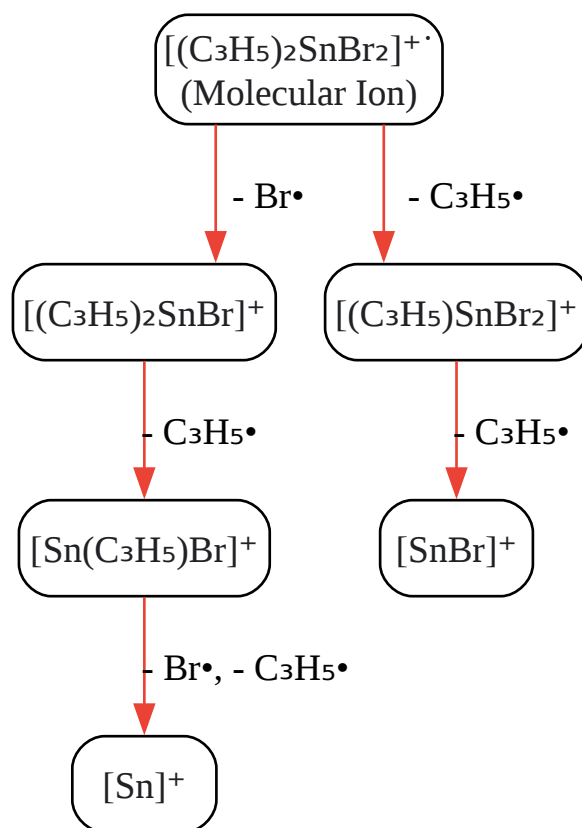
Experimental Protocol (Predicted): A mass spectrum can be obtained using an electron ionization (EI) or electrospray ionization (ESI) source. High-resolution mass spectrometry (HRMS) would provide the exact mass, confirming the elemental composition.

Data Interpretation:

The mass spectrum of **diallyltin dibromide** will show a characteristic isotopic pattern for the molecular ion [M]⁺ due to the multiple isotopes of tin and bromine. Tin has ten stable isotopes, with ¹²⁰Sn being the most abundant, and bromine has two isotopes (⁷⁹Br and ⁸¹Br) in an almost 1:1 ratio. This complex isotopic distribution leads to a distinctive cluster of peaks for the molecular ion and any tin- and bromine-containing fragments.

Predicted Fragmentation Pattern:

- $[M]^+$: The molecular ion peak cluster.
- $[M - Br]^+$: Loss of a bromine atom.
- $[M - C_3H_5]^+$: Loss of an allyl radical.
- $[Sn(C_3H_5)Br]^+$: A prominent fragment.
- $[SnBr]^+$: Tin monobromide fragment.
- $[Sn]^+$: Tin ion.



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Figure 3: Predicted mass spectrometry fragmentation pathway for **diallyltin dibromide**.

Conclusion

The spectroscopic analysis of **diallyltin dibromide** provides a comprehensive understanding of its molecular structure. The combination of 1H , ^{13}C , and ^{119}Sn NMR, IR, and MS data offers a

self-validating system for the characterization of this important organotin compound. While a complete set of experimentally derived data from a single source is not readily available, the predicted spectroscopic features based on analogous compounds and fundamental principles provide a robust framework for its identification and quality control in research and development settings.

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